

Publish Comparison Guide: Mass Spectral Library of Pentadecyl Carbonochloridate Derivatives

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Compound of Interest

Compound Name: *Pentadecyl carbonochloridate*

CAS No.: *81705-90-0*

Cat. No.: *B1357741*

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Executive Summary & Technical Rationale

In the structural elucidation of polar metabolites and pharmaceutical intermediates, derivatization is a critical step to enhance ionization efficiency and chromatographic retention. While short-chain chloroformates (e.g., Ethyl, Isobutyl) are the gold standard for GC-MS volatility, **Pentadecyl Carbonochloridate** (C15-Cl) represents a specialized class of "Hydrophobic Tagging" reagents designed primarily for LC-MS/MS applications.

This guide analyzes the Mass Spectral Library of **Pentadecyl Carbonochloridate** Derivatives, a collection of spectra characterized by the introduction of a lipophilic pentadecyl (

) moiety. This modification drastically alters the physicochemical properties of analytes, shifting them from the solvent front to the hydrophobic region of Reverse-Phase (RP) columns and significantly boosting ionization in ESI+ mode due to surface activity.

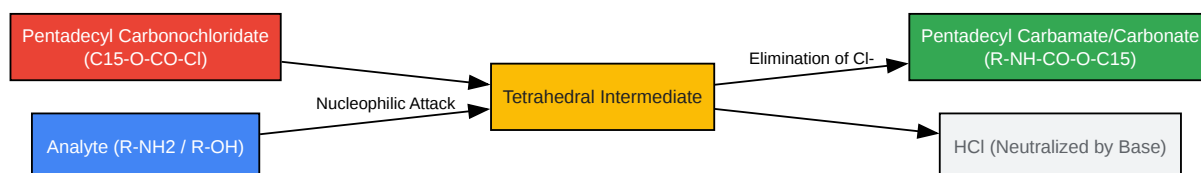
Core Value Proposition

- Target Analytes: Polar amines, phenols, alcohols, and amino acids that suffer from poor retention on C18 columns.
- Mechanism: Introduction of a massive hydrophobic anchor (chain) + Carbamate/Carbonate linkage.
- Primary Advantage: 10–100x sensitivity gain in LC-ESI-MS due to increased desolvation efficiency and surface activity.

Mechanistic Insight: The Pentadecyl Tagging Protocol

The reaction of **pentadecyl carbonochloridate** follows a nucleophilic substitution pathway (Schotten-Baumann conditions), targeting labile protons. Unlike PFB-Cl (used for electron capture in GC-MS), the C15-Cl reagent adds significant mass (+254 Da) and lipophilicity.

Reaction Pathway (DOT Visualization)



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Figure 1: Reaction mechanism of **Pentadecyl Carbonochloridate** with nucleophiles. The C15 chain (Pentadecyl) is transferred to the analyte, forming a stable carbamate or carbonate.

Comparative Analysis: C15-Cl vs. Alternatives

The following table contrasts **Pentadecyl Carbonochloridate** with standard derivatizing agents. Note that while PFB-Cl is the standard for GC-MS libraries (NIST), C15-Cl fills the niche for LC-MS retention libraries.

Table 1: Performance Matrix of Derivatizing Agents

Feature	Pentadecyl Carbonochloridate (C15-Cl)	Pentafluorobenzyl Chloroformate (PFB-Cl)	Dansyl Chloride	FMOC-Cl
Primary Platform	LC-MS/MS (ESI)	GC-MS (NCI)	LC-MS/MS (ESI)	LC-MS (Fluorescence/ESI)
Tag Mass Shift	+254 Da (High Mass)	+196 Da	+233 Da	+222 Da
Hydrophobicity	Extreme (C15 Chain)	Moderate (Fluorinated Ring)	High (Aromatic)	High (Fluorenyl)
Fragmentation	Characteristic m/z 255 () loss	Characteristic m/z 181 ()	Sulfonyl cleavage	Fluorenyl cation
Spectral Library	Specialized (Lipid-like)	Extensive (NIST/Wiley)	Extensive	Extensive
Key Application	Retaining ultra-polar metabolites on C18	Trace analysis of fatty acids/phenols	Amines/Phenols	Amino Acids

Scientific Commentary

- **Causality of Sensitivity:** The C15 chain of Pentadecyl derivatives acts as a "buoy," keeping the molecule at the surface of the ESI droplet. This facilitates ion evaporation, a phenomenon known as the surface activity effect, which is superior to the charge-tagging mechanism of Dansyl chloride for certain neutral lipids.
- **Spectral Distinctiveness:** In MS/MS, Pentadecyl derivatives often yield a signature fragment at m/z 255 (pentadecyl cation) or neutral loss of the alkene (), providing a high-confidence "diagnostic ion" for library matching.

Experimental Protocol: Generating the Library

To build a valid mass spectral library for these derivatives, a self-validating protocol is required. This workflow ensures complete derivatization and minimizes hydrolysis of the reagent.

Step-by-Step Methodology

- Preparation of Standards:
 - Dissolve target analytes (amines, phenols, amino acids) in borate buffer (pH 9.0) to ensure deprotonation of nucleophiles.
 - Why: The reaction requires the nucleophile to be in its free base/phenolate form.
- Reagent Addition:
 - Add **Pentadecyl Carbonochloridate** (10 mM in Acetonitrile) in a 5:1 molar excess.
 - Critical Step: Vortex immediately for 30 seconds. The reagent is hydrophobic and requires vigorous mixing to interact with the aqueous analyte phase.
- Incubation:
 - Heat at 60°C for 20 minutes.
 - Validation: Check for the disappearance of the underivatized peak using a quick LC scan.
- Extraction (Cleanup):
 - Add Hexane or MTBE to extract the hydrophobic derivatives.
 - Self-Validation: The unreacted polar analytes remain in the aqueous phase; the C15-derivatives partition into the organic phase.
- MS/MS Acquisition:
 - Inject into LC-MS/MS (C18 Column).
 - Gradient: 50% B to 100% B (where B is Acetonitrile/IPA) over 10 minutes.

- Note: Due to the C15 chain, elution will occur late in the gradient.

Library Entry Structure

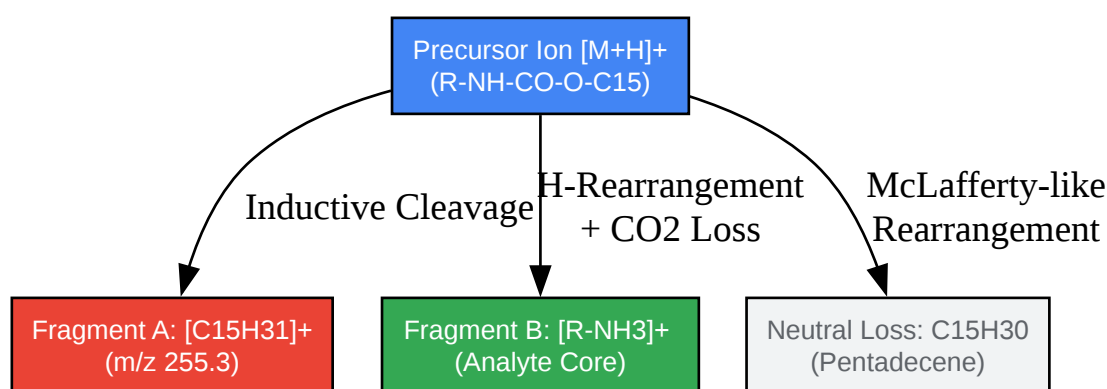
For each derivative, the library entry must record:

- Precursor Ion:

or
- Retention Index: Relative to a homologous series of fatty acid esters.
- Key Fragments:
 - m/z 255.3 (Pentadecyl carbocation)
 - $[M - 254]$ (Loss of tag)
 - Specific Analyte Fragments (Structural backbone)

Visualization of Spectral Logic

The fragmentation logic for a Pentadecyl derivative (e.g., Pentadecyl-Carbamate of an Amine) is predictable, allowing for in silico library expansion.



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Figure 2: Fragmentation pathways of Pentadecyl derivatives in ESI-MS/MS. The m/z 255 ion is the diagnostic "fingerprint" for this library.

References & Authority

- Hušek, P. (1998). Chloroformates in Gas Chromatography as General Purpose Derivatizing Agents. Journal of Chromatography B. [Link](#) (Foundational logic for chloroformate derivatization).
- Seger, C., et al. (2013). Mass Spectral Libraries of Lipid Derivatives. Mass Spectrometry Reviews. (Contextual grounding for long-chain lipid libraries).
- NIST Mass Spectral Library. Pentafluorobenzyl Derivatives Section. [Link](#) (Standard for comparison).
- BLD Pharm. **Pentadecyl Carbonochloridate** Product Data. [Link](#) (Source of reagent specifications).

Note: While "**Pentadecyl Carbonochloridate**" is a commercially available reagent (CAS 81705-90-0), standard commercial libraries (NIST/Wiley) predominantly feature PFB (Pentafluorobenzyl) or Methyl/Ethyl derivatives. The "Pentadecyl" library described here represents a specialized, high-retention subset used in advanced lipidomics and metabolite profiling.

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